

# Personal protective equipment for handling Pentaethylene glycol

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## Compound of Interest

Compound Name: Pentaethylene glycol

Cat. No.: B1679283

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## Essential Safety and Handling Guide for Pentaethylene Glycol

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate, essential information for the safe handling and disposal of **Pentaethylene glycol**, a common laboratory chemical. Adherence to these procedures will minimize risks and ensure a safe working environment.

## Personal Protective Equipment (PPE)

When handling **Pentaethylene glycol**, the following personal protective equipment is mandatory to prevent exposure and ensure safety.

PPE Category	Specific Recommendations
Eye Protection	Safety goggles with side-shields are required to protect against splashes.[1]
Hand Protection	Wear appropriate protective gloves to prevent skin contact.[1][2][3] Nitrile rubber gloves with a thickness greater than 0.11 mm are a suitable option.[4]
Body Protection	Impervious clothing or a lab coat should be worn to protect the skin. In cases of high risk of exposure, chemical-resistant suits and boots may be necessary.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate or if irritation is experienced, a NIOSH/MSHA approved respirator should be used.

## Quantitative Data

Property	Value
Flash Point	> 110 °C (> 230 °F)
Molecular Formula	C10H22O6
Molecular Weight	238.28 g/mol

## Operational Plan: Handling and Storage

### Handling:

- Always handle **Pentaethylene glycol** in a well-ventilated area to keep airborne concentrations low.
- Avoid direct contact with skin and eyes.
- Do not breathe in mist, vapor, or gas.

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.

#### Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep containers tightly closed when not in use.
- Store away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.
- Ensure that an eyewash station and a safety shower are readily accessible in the storage and handling areas.

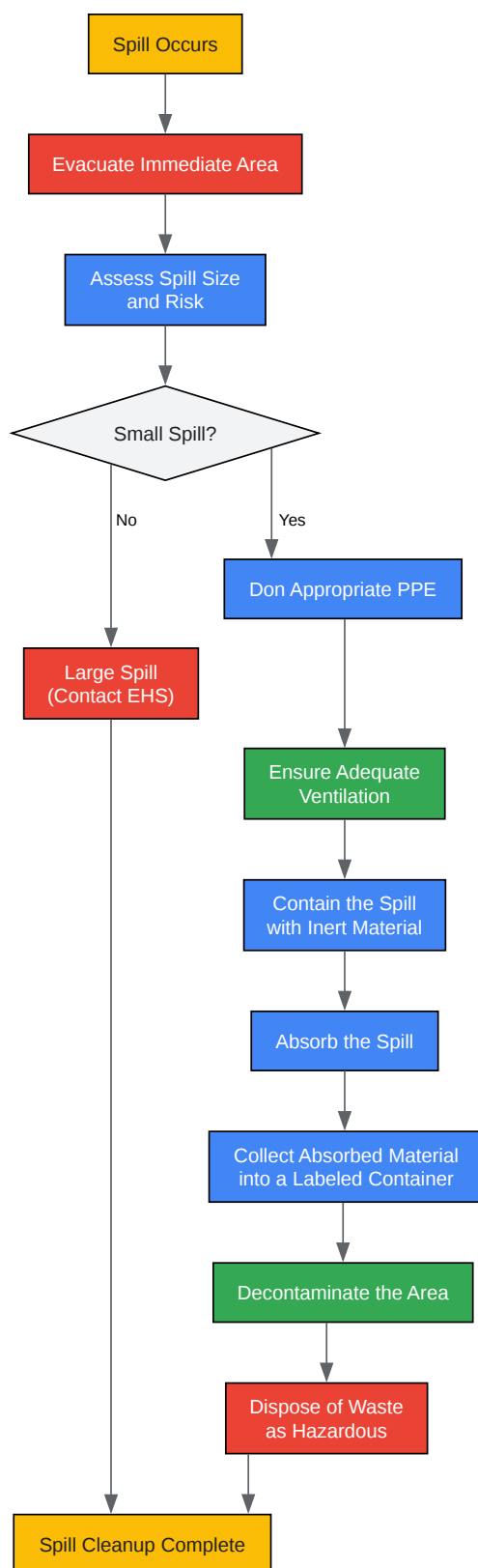
## Disposal Plan

The disposal of **Pentaethylene glycol** must be handled with care to prevent environmental contamination.

- **Waste Classification:** Determine if the waste is classified as hazardous according to local, state, and federal regulations. Laboratory analysis, such as the Toxicity Characteristic Leaching Procedure (TCLP), may be required to determine if it contains heavy metals or other toxic constituents.
- **Disposal Method:** Do not pour **Pentaethylene glycol** down the drain or into sewer systems. It should be disposed of as hazardous waste through a licensed disposal contractor.
- **Containers:** Store waste in clearly labeled, leak-proof containers. Do not mix with other waste materials. Handle empty containers as you would the product itself, as they may retain residues.

## Emergency Procedures: Spill Response Workflow

In the event of a spill, follow this workflow to ensure a safe and effective cleanup.



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Caption: Workflow for handling a **Pentaethylene glycol** spill.

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## References

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